Foreword: A Modern Perspective on a Complex Target

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Compound of Interest

Compound Name: *BMS-795311*

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The journey of Cholesteryl Ester Transfer Protein (CETP) inhibitors is a compelling narrative in modern pharmacology, marked by immense initial promise, high-profile clinical setbacks, and a continuously evolving scientific understanding. Initially heralded as the next frontier in cardiovascular medicine for their profound ability to raise high-density lipoprotein cholesterol (HDL-C), the class has challenged the very foundations of the "good cholesterol" hypothesis. The failures of early compounds like torcetrapib, due to off-target toxicities, and later agents like evacetrapib, which failed to reduce cardiovascular events despite impressive lipid modifications, have forced the scientific community to look beyond simple HDL-C elevation.[1][2][3] The focus has now shifted towards the significant, and perhaps more clinically relevant, effects of these inhibitors on lowering atherogenic apolipoprotein B (ApoB)-containing lipoproteins, such as low-density lipoprotein (LDL).[4][5]

It is within this complex and nuanced landscape that **BMS-795311**, a potent, orally bioavailable small molecule developed by Bristol-Myers Squibb, emerged.[6] While its clinical development has not been a central public focus in recent years, its properties as a powerful research tool and an exemplar of its class make it a subject of significant technical interest.[7][8] This guide provides a deep, mechanistic dive into the interaction of **BMS-795311** with CETP, designed for researchers, scientists, and drug development professionals. We will deconstruct the molecular interactions, explore the downstream effects on lipid metabolism, and detail the experimental

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methodologies used to characterize such an agent, offering not just protocols, but the strategic rationale behind them.

Section 1: The Molecular Target: Cholesteryl Ester Transfer Protein (CETP)

The Structure and Critical Function of CETP

CETP is a hydrophobic glycoprotein of approximately 53 kDa that circulates in the plasma, primarily bound to HDL particles.[4][9] Its primary function is to facilitate the transfer of neutral lipids, mainly cholesteryl esters (CE) and triglycerides (TG), among lipoproteins.[10] Specifically, CETP orchestrates the exchange of CEs from HDL particles to ApoB-containing lipoproteins (VLDL and LDL) in return for TGs.[11] This constant remodeling has profound effects on the plasma lipidome: it depletes HDL of its cholesterol core while enriching the atherogenic VLDL and LDL particles.

Structurally, CETP is uniquely adapted for this role. It possesses a long, banana-shaped conformation featuring a hydrophobic tunnel that spans the length of the molecule.[12] This tunnel is the conduit for lipid transfer. The protein's concave surface is thought to interact with the curved surface of lipoprotein particles, allowing the tunnel's openings to dock and facilitate the entry and exit of lipid molecules.[4]

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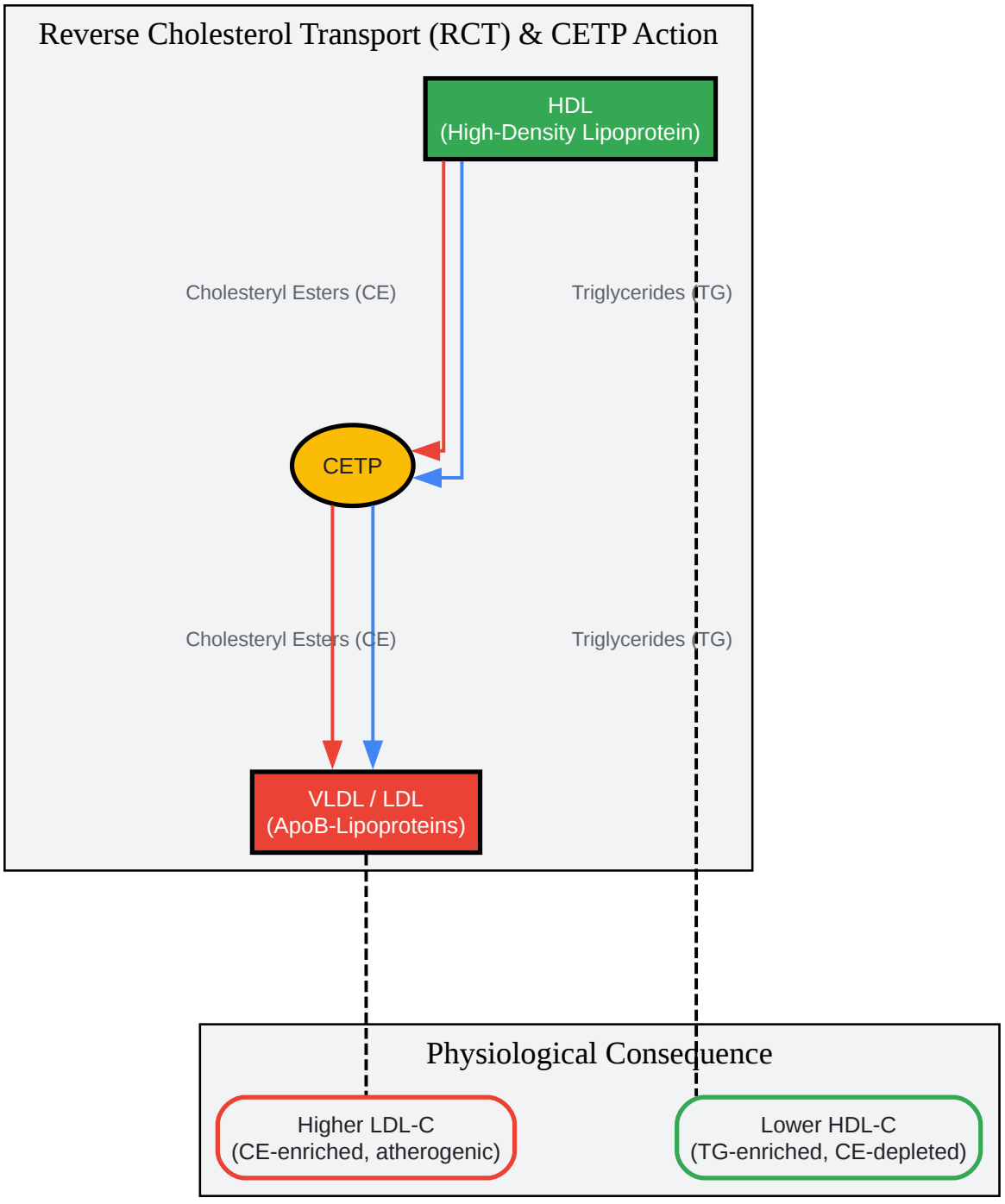

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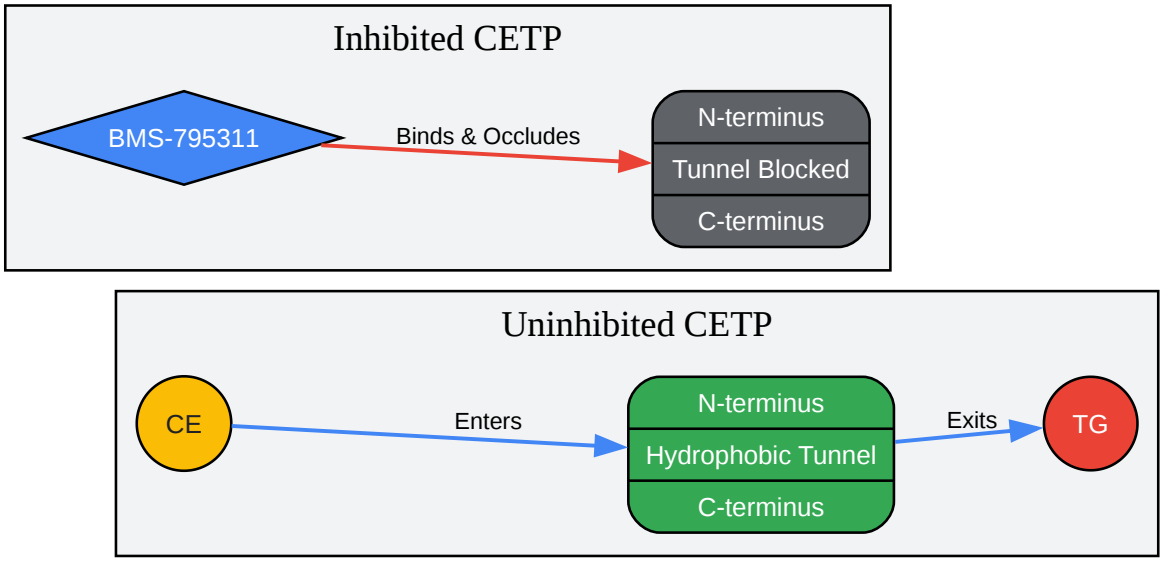

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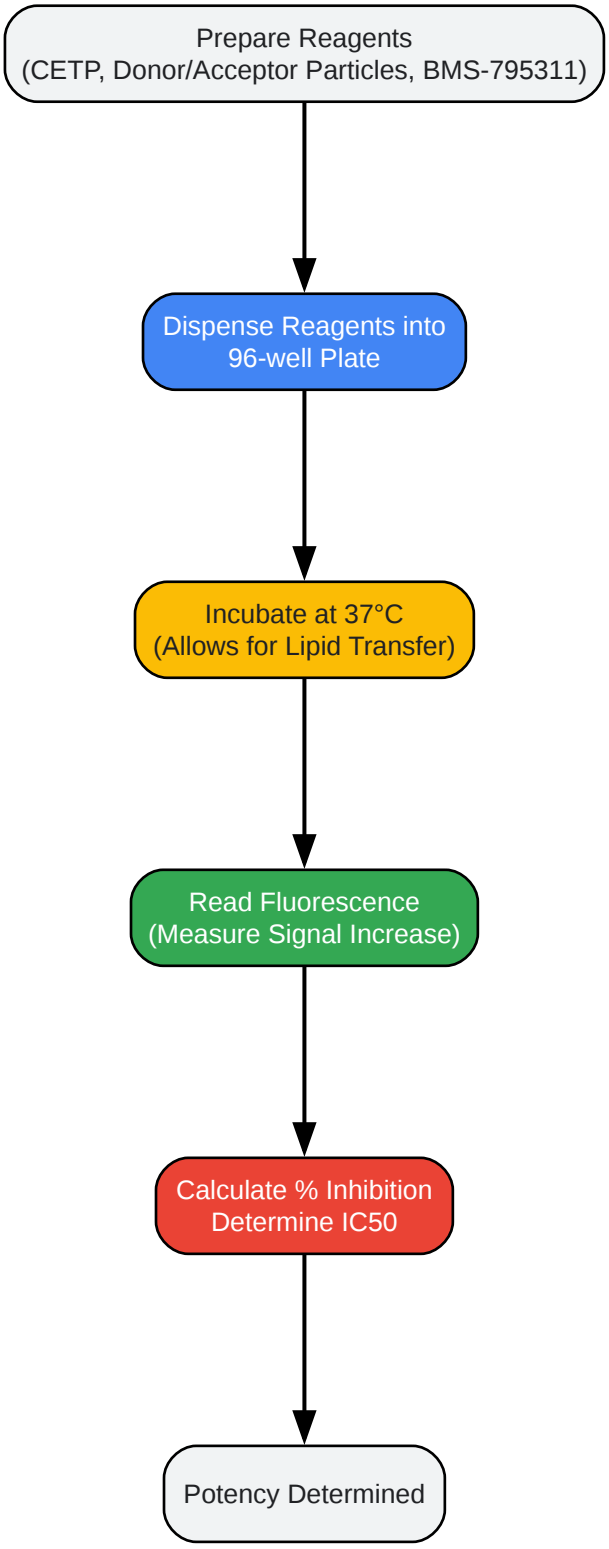

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Sources

- 1. newsroom.clevelandclinic.org [newsroom.clevelandclinic.org]
- 2. bjcardio.co.uk [bjcardio.co.uk]
- 3. The failure of torcetrapib: what have we learned? - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Structure-based mechanism and inhibition of cholesteryl ester transfer protein - PMC [pmc.ncbi.nlm.nih.gov]
- 5. youtube.com [youtube.com]
- 6. fiercepharma.com [fiercepharma.com]
- 7. Areas of interest - Bristol Myers Squibb [bms.com]
- 8. Worldwide research and development locations - Bristol Myers Squibb [bms.com]
- 9. ahajournals.org [ahajournals.org]
- 10. Cholesteryl ester transfer protein - Wikipedia [en.wikipedia.org]
- 11. staycuriousmetabolism.substack.com [staycuriousmetabolism.substack.com]
- 12. academic.oup.com [academic.oup.com]

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